

# 2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine chemical properties

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## Compound of Interest

Compound Name: 2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine

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## An In-depth Technical Guide to the Chemical Properties of 2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical and physical properties of **2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine**. The information is compiled for professionals in research, scientific, and drug development fields, with a focus on presenting clear, structured data and outlining relevant experimental contexts.

## Core Chemical Properties

**2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine** is a halogenated and trifluoromethylated pyridine derivative. Such compounds are of significant interest in medicinal chemistry and materials science due to the unique physicochemical properties conferred by the substituent groups. The trifluoromethyl group can enhance metabolic stability and binding affinity, while the bromine atoms provide sites for further chemical modification, such as cross-coupling reactions.

A summary of the core chemical and physical properties is presented in Table 1.

Table 1: Core Chemical and Physical Properties of **2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine**

Property	Value	Reference(s)
CAS Number	1214365-67-9	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Br <sub>2</sub> F <sub>3</sub> N <sub>2</sub>	[1]
Molecular Weight	319.90 g/mol	[1]
Boiling Point	275 °C	[2]
Purity	Typically ≥97%	[1]

## Structural and Analytical Data

Detailed analytical data such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are crucial for the unambiguous identification and characterization of a chemical compound. While several commercial suppliers indicate the availability of <sup>1</sup>H NMR, <sup>13</sup>C NMR, HPLC, and LC-MS data for **2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine**, this information is not publicly available in the scientific literature at the time of this report.[1] Researchers requiring this data should request it directly from commercial vendors.

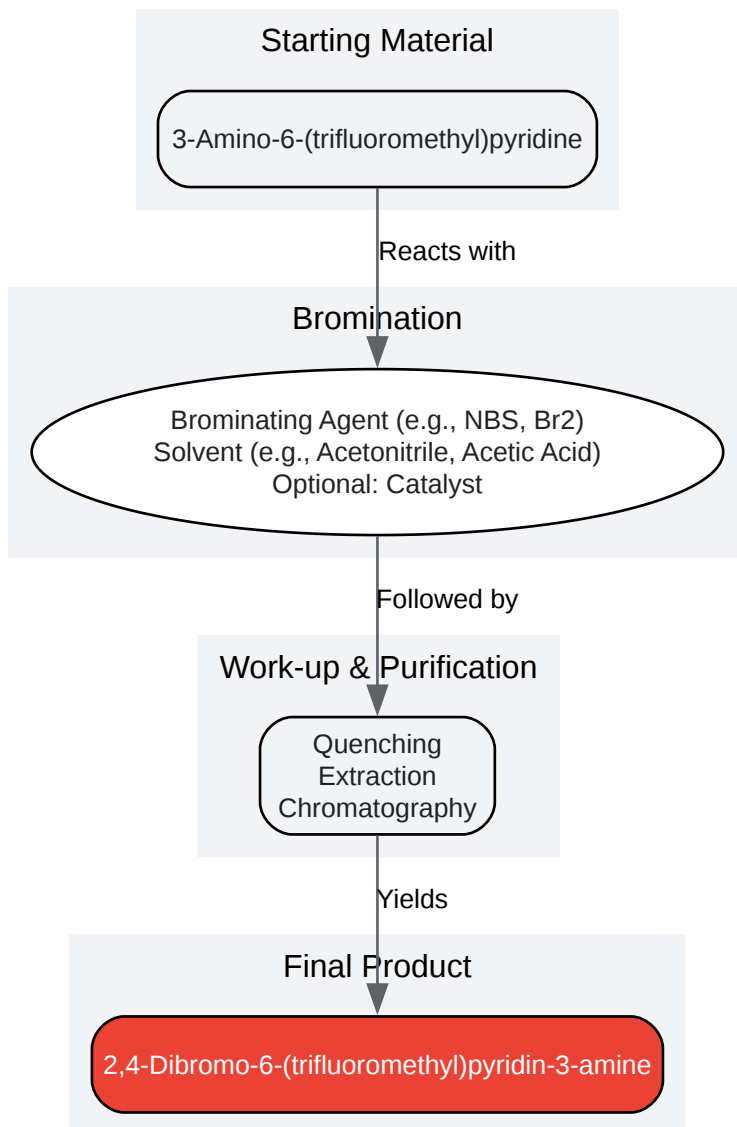
## Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine** is not readily available in published scientific literature. However, the synthesis of structurally similar compounds, such as other halogenated aminopyridines, has been described. These methods typically involve the direct halogenation of an aminopyridine precursor.

For instance, the synthesis of 2,6-dibromo-4-(trifluoromethoxy)aniline has been reported via the bromination of 4-(trifluoromethoxy)aniline using bromine and hydrogen peroxide in an aqueous phase.[3] Another relevant patent describes the manufacture of various bromopyridines, which may offer insights into potential synthetic routes.[4] The synthesis of 2,6-dibromo pyridine from 2,6-dichloro pyridine has also been documented.[5]

A generalized workflow for the potential synthesis of **2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine**, based on synthetic strategies for similar compounds, is proposed below. This should be considered a theoretical pathway requiring experimental validation and optimization.

## General Synthetic Workflow



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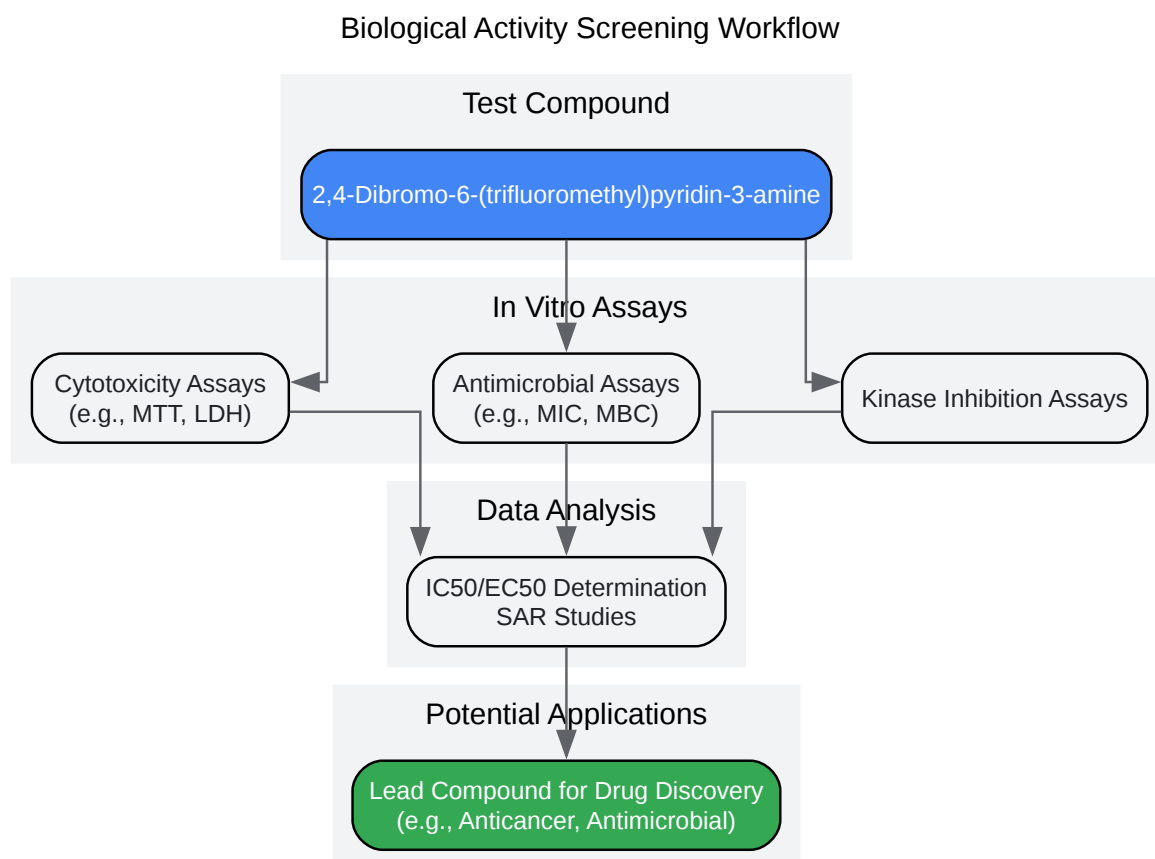
A potential synthetic workflow for **2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine**.

## Biological Activity and Potential Applications

Specific biological activity data for **2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine** is not extensively reported in the public domain. However, the broader class of brominated and trifluoromethylated pyridine derivatives has been investigated for various therapeutic applications.

- **Anticancer Potential:** Substituted pyridines are a well-established scaffold in oncology drug discovery.[6] The introduction of bromine and trifluoromethyl groups can enhance cytotoxic activity against cancer cell lines.[6]
- **Antimicrobial Activity:** Halogenated heterocyclic compounds are known to exhibit antimicrobial properties. While no specific data exists for the target compound, related marinopyrroles and pseudilins, which are halogenated pyrrole-phenols, have shown antibacterial activity.[7]
- **Kinase Inhibition:** The pyridine scaffold is a common feature in kinase inhibitors used in cancer therapy. The subject compound is suggested by some vendors to be a key starting material for the development of kinase inhibitors.[2]

The general workflow for screening the biological activity of a novel compound like **2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine** is depicted below.



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A generalized workflow for the biological evaluation of the target compound.

## Safety and Handling

Detailed safety and handling information should be obtained from the Safety Data Sheet (SDS) provided by the supplier. As a brominated aromatic amine, this compound should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area or fume hood.

## Conclusion

**2,4-Dibromo-6-(trifluoromethyl)pyridin-3-amine** is a chemical compound with potential applications in drug discovery and materials science, primarily as a building block for more complex molecules. While its basic chemical and physical properties are documented, detailed experimental data, particularly spectroscopic and comprehensive biological activity profiles, are not widely available in the public domain. Researchers interested in this compound are advised to obtain detailed analytical data from commercial suppliers and to perform thorough experimental validation for any synthetic or biological investigations.

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